

Safeguarding Your Research: A Comprehensive Guide to Handling UCT943

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Compound of Interest

Compound Name: UCT943
Cat. No.: B15619827

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **UCT943**, a next-generation Plasmodium falciparum PI4K inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment. This information is intended to supplement, not replace, your institution's safety protocols and the official Safety Data Sheet (SDS) provided by the manufacturer.

Immediate Safety and Personal Protective Equipment (PPE)

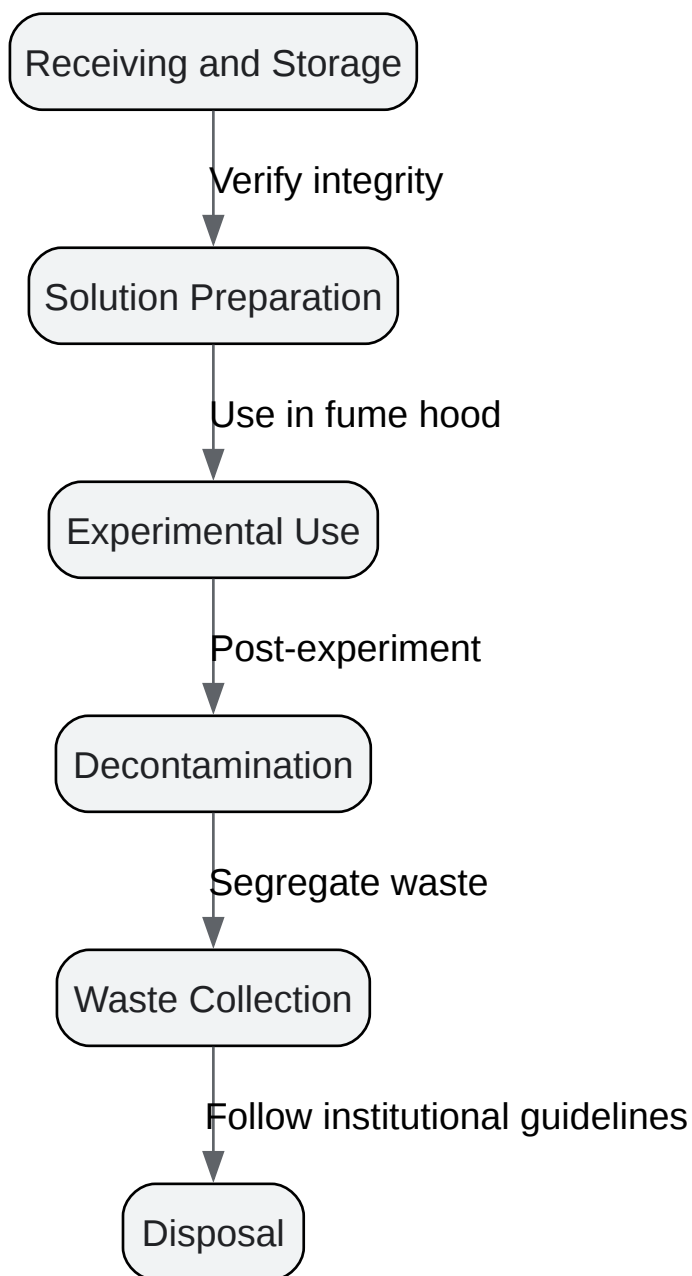
The following table summarizes the recommended personal protective equipment for handling **UCT943**. This is based on general good laboratory practice for handling potent, powdered chemical compounds.

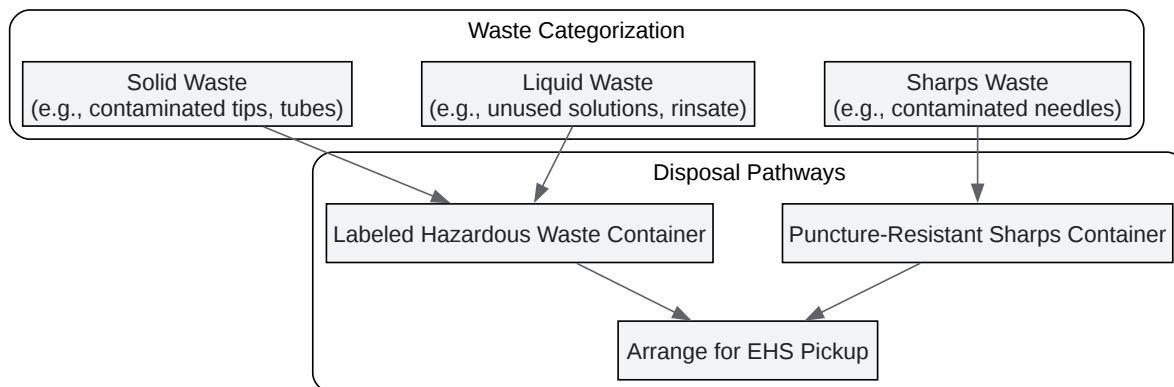
PPE Category	Minimum Requirement	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles of the compound.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact and absorption.
Body Protection	Impervious clothing (laboratory coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Recommended when handling the powder outside of a certified chemical fume hood to avoid inhalation.

Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form of **UCT943** to minimize inhalation risk. Ensure that a safety shower and eye wash station are readily accessible.^{[1][2]}

Operational Plan: Step-by-Step Handling Procedures

A clear and logical workflow is essential for the safe and effective use of **UCT943** in a laboratory setting. The following diagram outlines the key stages of handling, from receiving to disposal.





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References

- 1. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- 2. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
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